

Step-by-step laboratory synthesis of 1-Morpholin-4-ylacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Morpholin-4-ylacetone

Cat. No.: B1337898

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An overview of the laboratory-scale synthesis of **1-Morpholin-4-ylacetone**, a valuable intermediate in pharmaceutical and chemical research. This document provides a detailed protocol for its preparation via the nucleophilic substitution of chloroacetone with morpholine, including materials, step-by-step procedures, and characterization data.

Application Notes

1-Morpholin-4-ylacetone, also known as 1-(4-Morpholinyl)acetone, is an α -amino ketone.^[1] Such compounds are significant building blocks in organic synthesis and medicinal chemistry.^{[2][3]} The morpholine moiety is a common feature in many biologically active compounds and approved drugs, valued for its favorable physicochemical and metabolic properties.^[4] The synthesis protocol outlined here follows a classic nucleophilic substitution pathway, which is a fundamental reaction in organic chemistry for forming carbon-nitrogen bonds.^[2] The reaction involves the alkylation of the secondary amine, morpholine, with chloroacetone.^[5]

Experimental Protocol: Synthesis of 1-Morpholin-4-ylacetone

This protocol details the synthesis of **1-Morpholin-4-ylacetone** from morpholine and chloroacetone. The reaction proceeds via a nucleophilic substitution where the nitrogen atom of morpholine attacks the α -carbon of chloroacetone, displacing the chloride ion. A base is used to neutralize the resulting hydrochloric acid.

Materials and Equipment:

- Reagents:
 - Morpholine (C4H9NO)
 - Chloroacetone (C3H5ClO)^[6]
 - Potassium Carbonate (K2CO3), anhydrous
 - Acetone (CH3COCH3), anhydrous
 - Dichloromethane (CH2Cl2)
 - Magnesium Sulfate (MgSO4), anhydrous
 - Deionized Water
- Equipment:
 - Three-neck round-bottom flask (250 mL)
 - Reflux condenser
 - Dropping funnel
 - Magnetic stirrer and stir bar
 - Heating mantle
 - Separatory funnel
 - Rotary evaporator
 - Standard laboratory glassware (beakers, graduated cylinders, etc.)
 - Filtration apparatus

Procedure:

- Reaction Setup: To a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a dropping funnel, add morpholine (8.71 g, 0.1 mol) and anhydrous potassium carbonate (15.2 g, 0.11 mol) to 100 mL of anhydrous acetone.
- Addition of Chloroacetone: While stirring the mixture vigorously, add chloroacetone (9.25 g, 0.1 mol) dropwise from the dropping funnel over a period of 30 minutes. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- Reaction: After the addition is complete, heat the reaction mixture to reflux using a heating mantle and maintain it for 4-6 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Filter the solid potassium carbonate and potassium chloride salts and wash the solid cake with a small amount of acetone.
- Solvent Removal: Combine the filtrate and the washings. Remove the acetone using a rotary evaporator.
- Extraction: Dissolve the resulting residue in 100 mL of dichloromethane. Wash the organic layer twice with 50 mL of deionized water to remove any remaining inorganic salts.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **1-Morpholin-4-ylacetone**.
- Purification (Optional): The crude product can be further purified by vacuum distillation if required.

Data Presentation

Table 1: Physical and Chemical Properties of **1-Morpholin-4-ylacetone**

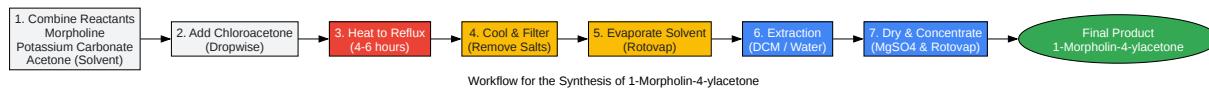
Property	Value	Reference
CAS Number	6704-35-4	[1]
Molecular Formula	C ₇ H ₁₃ NO ₂	[1]
Molecular Weight	143.18 g/mol	[1]
Appearance	Colorless to amber liquid	[6]
Purity (Typical)	>98%	[1]

Table 2: Summary of Reaction Parameters and Yield

Parameter	Value
Morpholine	0.1 mol (8.71 g)
Chloroacetone	0.1 mol (9.25 g)
Potassium Carbonate	0.11 mol (15.2 g)
Solvent	Anhydrous Acetone (100 mL)
Reaction Temperature	Reflux (~56 °C)
Reaction Time	4-6 hours
Theoretical Yield	14.32 g
Typical Experimental Yield	75-85%

Visualized Experimental Workflow

The following diagram illustrates the step-by-step workflow for the synthesis of **1-Morpholin-4-ylacetone**.



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*Workflow for the synthesis of **1-Morpholin-4-ylacetone**.*

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Chloroacetone is a lachrymator and toxic.^[6] Handle with extreme care.
- Morpholine is corrosive. Avoid contact with skin and eyes.
- Acetone and dichloromethane are flammable and volatile. Keep away from ignition sources.

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